

# An In-depth Technical Guide to the Physicochemical Properties of 4-Benzamidobutanoic Acid

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## Compound of Interest

Compound Name: 4-benzamidobutanoic acid

Cat. No.: B1328938

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of **4-benzamidobutanoic acid**. The information contained herein is intended to support research, development, and formulation activities by providing essential data on the molecule's physical and chemical characteristics. Where experimental data is not available, computed values and established experimental protocols for analogous compounds are provided to guide laboratory investigations.

## Core Physicochemical Properties

The physicochemical properties of a compound are critical determinants of its behavior in biological and chemical systems. These properties influence its absorption, distribution, metabolism, and excretion (ADME) profile, as well as its suitability for various formulation strategies.

Table 1: Physicochemical Properties of **4-Benzamidobutanoic Acid**

Property	Value	Source/Method
IUPAC Name	4-benzamidobutanoic acid	---
Molecular Formula	C <sub>11</sub> H <sub>13</sub> NO <sub>3</sub>	---
Molecular Weight	207.23 g/mol	PubChem
Melting Point	Estimated: 127-130 °C	Based on 4-(benzylamino)-4-oxobutanoic acid[1]
Boiling Point	Data not available	---
pKa (acidic)	Predicted: ~4.5	Based on similar carboxylic acids
Water Solubility	Data not available	See Experimental Protocol
logP (Octanol-Water Partition Coefficient)	0.7 (Computed)	PubChem
Polar Surface Area	66.4 Å <sup>2</sup> (Computed)	PubChem
Hydrogen Bond Donors	2 (Computed)	PubChem
Hydrogen Bond Acceptors	3 (Computed)	PubChem
Rotatable Bond Count	4 (Computed)	PubChem

## Experimental Protocols

Detailed methodologies for the experimental determination of key physicochemical properties are outlined below. These protocols are based on standard laboratory practices and can be adapted for **4-benzamidobutanoic acid**.

### Determination of Melting Point

Principle: The melting point of a pure crystalline solid is a characteristic physical property, defined as the temperature at which the solid and liquid phases are in equilibrium. Impurities typically depress and broaden the melting point range.

Methodology (Capillary Method using a Mel-Temp Apparatus):

- **Sample Preparation:** A small amount of dry, powdered **4-benzamidobutanoic acid** is packed into a capillary tube to a height of 2-3 mm.
- **Apparatus Setup:** The capillary tube is placed in the heating block of a Mel-Temp apparatus.
- **Heating:** The sample is heated at a controlled rate. An initial rapid heating can be used to approximate the melting point, followed by a slower, more precise measurement (1-2 °C per minute) with a fresh sample, starting about 10-15 °C below the approximate melting point.
- **Observation:** The temperature at which the first drop of liquid appears (onset of melting) and the temperature at which the entire sample becomes a clear liquid (completion of melting) are recorded as the melting point range.<sup>[2][3]</sup>

## Determination of Aqueous Solubility

**Principle:** Solubility is the maximum concentration of a solute that can dissolve in a solvent at a given temperature to form a saturated solution.

**Methodology (Shake-Flask Method):**

- **Sample Preparation:** An excess amount of **4-benzamidobutanoic acid** is added to a known volume of purified water (e.g., 10 mL) in a sealed vial.
- **Equilibration:** The vial is agitated in a constant temperature water bath (e.g., 25 °C or 37 °C) for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached.
- **Phase Separation:** The suspension is allowed to stand, and the undissolved solid is separated from the saturated solution by filtration (using a syringe filter, e.g., 0.22 µm) or centrifugation.
- **Quantification:** The concentration of **4-benzamidobutanoic acid** in the clear, saturated solution is determined using a suitable analytical technique, such as High-Performance Liquid Chromatography (HPLC) with UV detection or UV-Vis spectrophotometry, against a standard curve of known concentrations.<sup>[4][5]</sup>

## Determination of Acid Dissociation Constant (pKa)

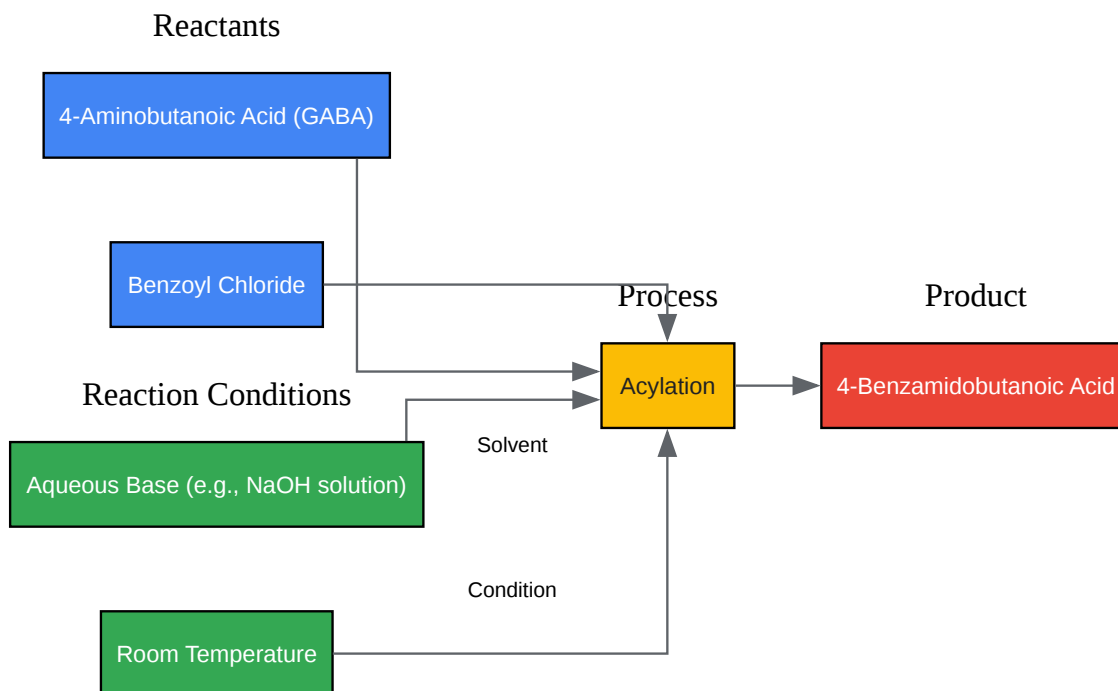
Principle: The pKa is a measure of the strength of an acid in solution. For a carboxylic acid like **4-benzamidobutanoic acid**, the pKa represents the pH at which the protonated (acidic) and deprotonated (conjugate base) forms are present in equal concentrations.

Methodology (Potentiometric Titration):

- **Solution Preparation:** A known concentration of **4-benzamidobutanoic acid** is dissolved in water or a suitable co-solvent if aqueous solubility is low.
- **Titration Setup:** The solution is placed in a beaker with a magnetic stirrer, and a calibrated pH electrode is immersed in the solution.
- **Titration:** A standardized solution of a strong base (e.g., 0.1 M NaOH) is added in small, precise increments from a burette.
- **Data Collection:** The pH of the solution is recorded after each addition of the titrant.
- **Data Analysis:** A titration curve is generated by plotting the pH versus the volume of titrant added. The pKa is determined as the pH at the half-equivalence point (the point at which half of the acid has been neutralized).<sup>[6]</sup>

## Synthesis Workflow

The synthesis of **4-benzamidobutanoic acid** can be achieved through the acylation of 4-aminobutanoic acid (GABA) with benzoyl chloride. An alternative approach involves the reaction of succinic anhydride with benzylamine, which yields the isomeric 4-(benzylamino)-4-oxobutanoic acid.<sup>[1]</sup> The logical workflow for the former, more direct synthesis is presented below.



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Caption: Synthesis of **4-benzamidobutanoic acid**.

Disclaimer: This document is intended for informational purposes only. The provided protocols are general guidelines and should be adapted and validated for specific laboratory conditions. All laboratory work should be conducted with appropriate safety precautions.

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Physicochemical Properties of 4-Benzamidobutanoic Acid]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1328938#physicochemical-properties-of-4-benzamidobutanoic-acid>]

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